

Technical Support Center: RTD Measurement Accuracy

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: RTD-5

Cat. No.: B1575948

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This guide provides troubleshooting information and frequently asked questions regarding the impact of lead wire resistance on the accuracy of Resistance Temperature Detector (RTD) measurements.

Frequently Asked Questions (FAQs)

Q1: What is lead wire resistance and why does it impact my RTD's accuracy?

Lead wire resistance is the inherent electrical resistance of the wires used to connect the RTD sensing element to the measurement instrument. Since an RTD's temperature reading is derived from its resistance, any additional, uncompensated resistance in the circuit is misinterpreted by the instrument as a higher temperature, leading to measurement errors. This error is additive, meaning the resistance of the lead wires adds directly to the resistance of the RTD element.

Q2: How can I determine if lead wire resistance is affecting my experimental results?

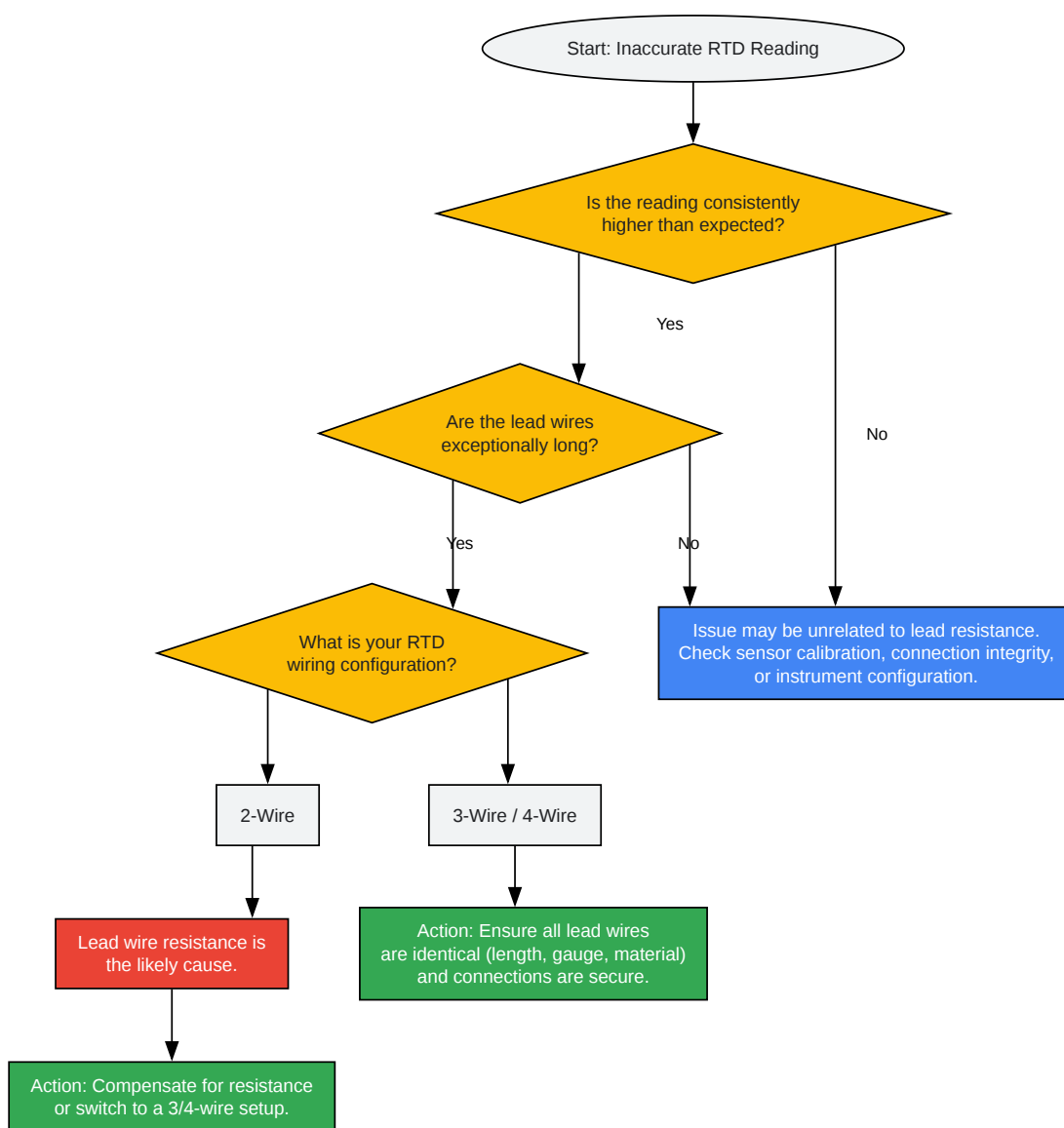
Symptoms of significant lead wire resistance impact include:

- Temperature readings that are consistently higher than expected. The added resistance from the leads creates a positive temperature offset.

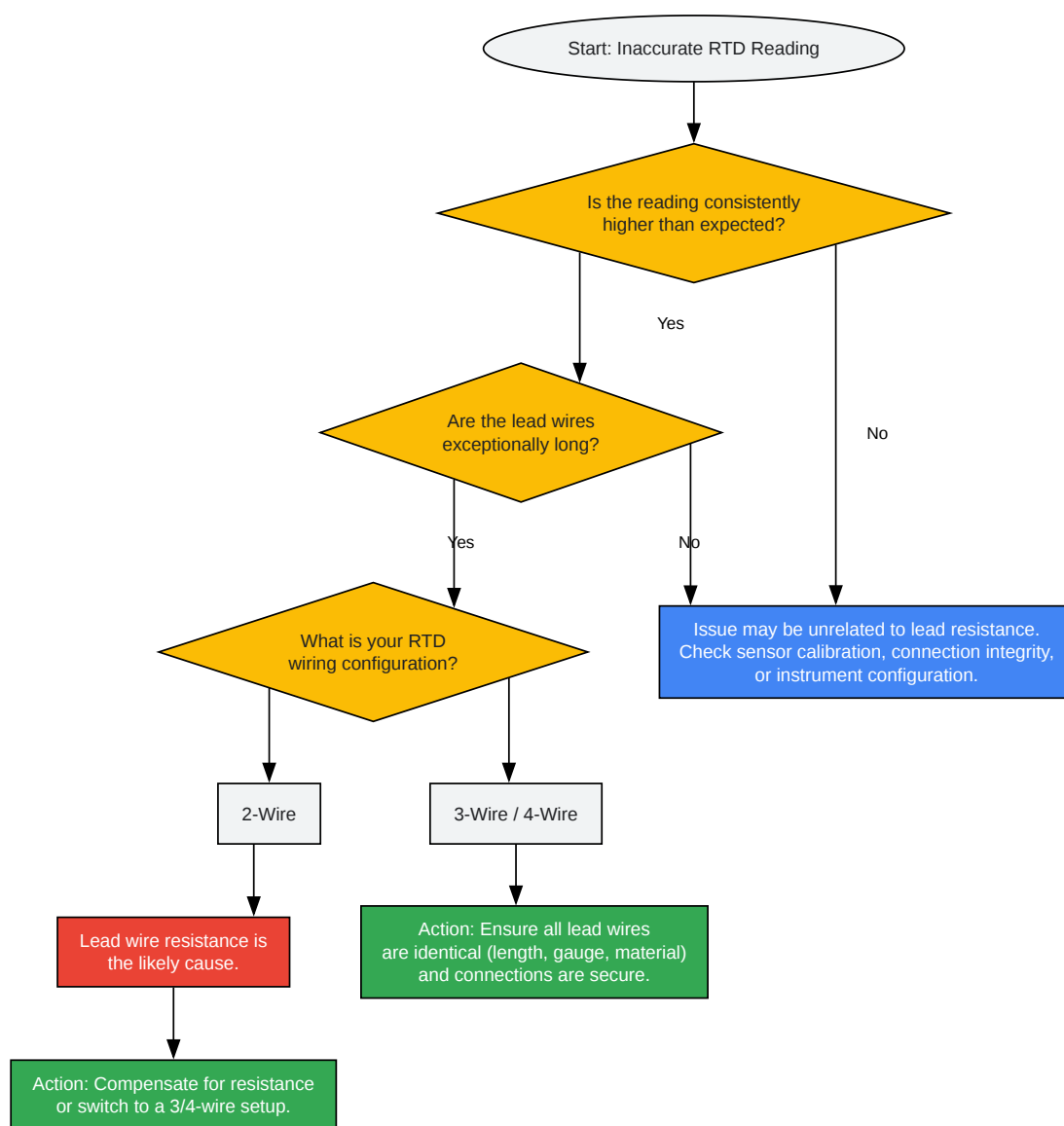
- Error magnitude increases with lead wire length. Longer wires have greater total resistance, resulting in a larger temperature error.
- Discrepancies when using different lengths of wire for the same process. If you change your experimental setup and use longer wires, you may notice a change in the measured temperature even if the actual temperature is the same.

The troubleshooting workflow below can help you diagnose this issue.

► DOT Code for Troubleshooting Workflow



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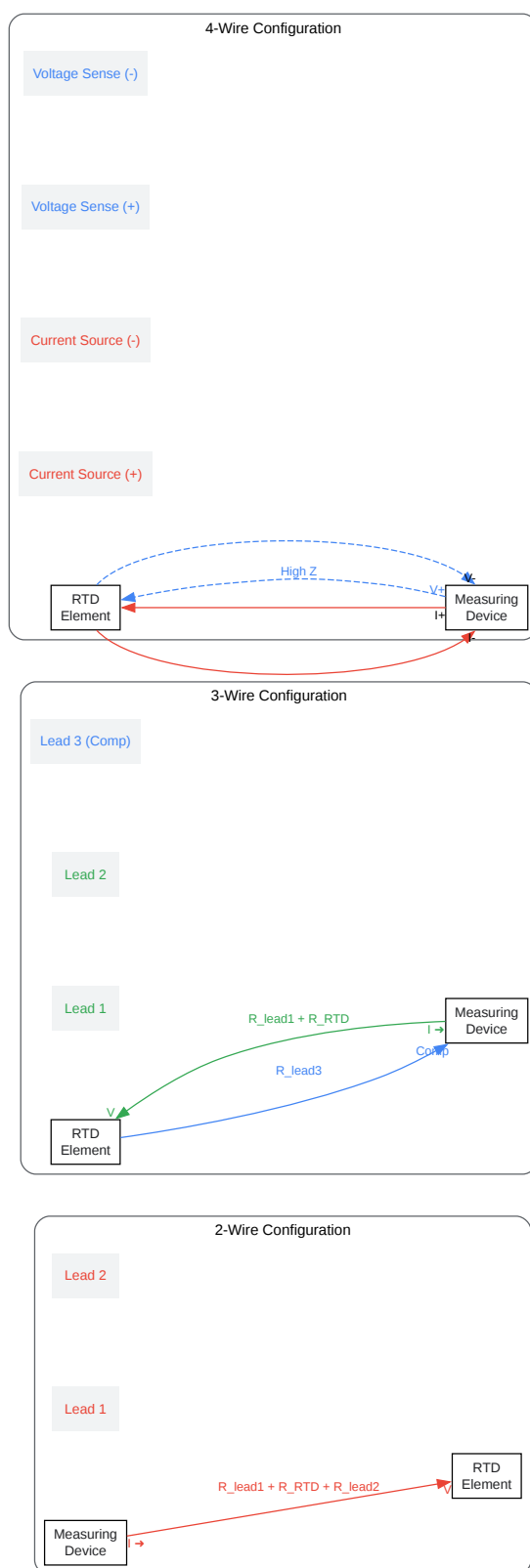
Caption: Troubleshooting workflow for diagnosing RTD measurement errors.

Q3: What are the differences between 2-wire, 3-wire, and 4-wire RTD configurations?

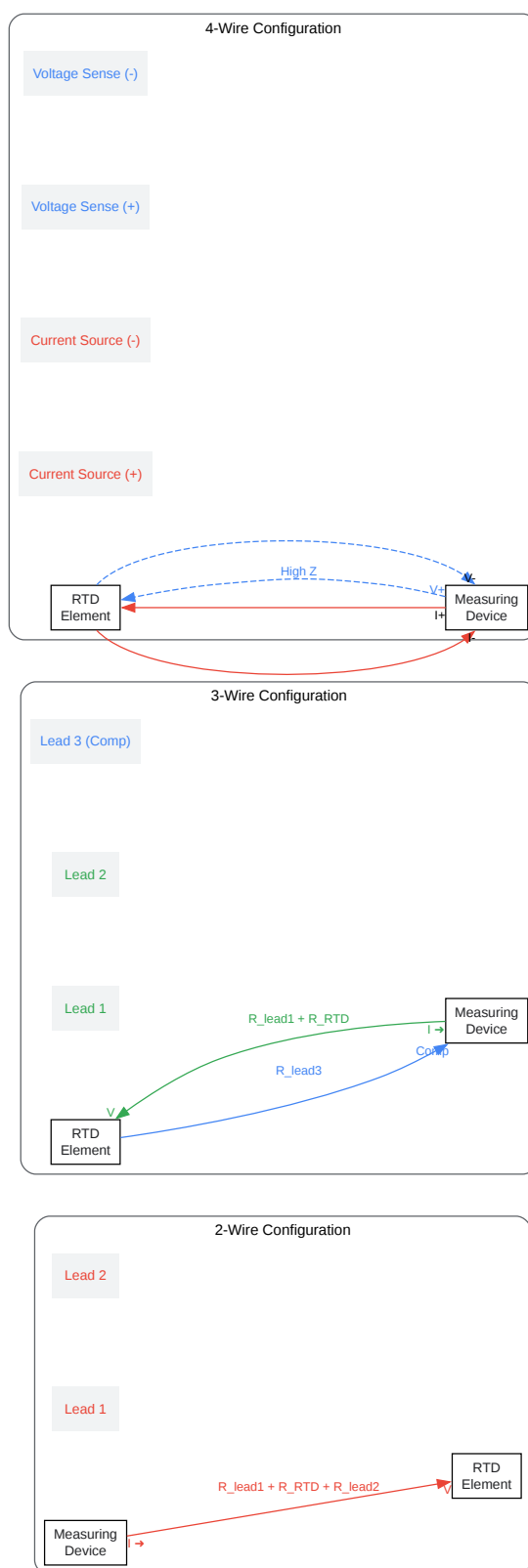
The number of wires refers to the method used to connect the RTD element to the measuring device. Each configuration offers a different level of accuracy by compensating for lead wire resistance to varying degrees.

- **2-Wire RTD:** This is the simplest configuration. The instrument measures the total resistance of the RTD element and the two lead wires combined. It cannot distinguish between the two, making it highly susceptible to errors from lead wire resistance. This setup is only suitable for applications where high accuracy is not required or the lead wires are very short.
- **3-Wire RTD:** This is the most common configuration in industrial and laboratory settings. It uses a third wire to measure the resistance of the lead wire on one side of the circuit. By assuming the resistance of the lead wires is identical, the instrument can subtract the lead wire resistance from the total measured resistance, providing a more accurate reading of the RTD element itself.
- **4-Wire RTD:** This configuration provides the highest accuracy. Two wires are used to supply a constant current to the RTD element, while the other two wires measure the voltage drop directly across the RTD. Since virtually no current flows through the voltage-measuring leads, their resistance has a negligible effect on the measurement. This method completely removes the effect of lead wire resistance.

► [DOT Code for RTD Wiring Configurations](#)



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- To cite this document: BenchChem. [Technical Support Center: RTD Measurement Accuracy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1575948#impact-of-lead-wire-resistance-on-rtd-5-accuracy]

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